

# CAS number and molecular formula for 1,1'-diacetylferrocene.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1'-Diacetylferrocene

Cat. No.: B072986

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## A Technical Guide to 1,1'-Diacetylferrocene

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive technical information on **1,1'-diacetylferrocene**, a versatile organometallic compound with significant potential in various scientific and research applications.

### Core Identification

Identifier	Value
Chemical Name	1,1'-Diacetylferrocene
CAS Number	1273-94-5[1][2][3][4]
Molecular Formula	C <sub>14</sub> H <sub>14</sub> FeO <sub>2</sub> [1][2][3][4]
Molecular Weight	270.10 g/mol [1][4][5]
Alternate Names	Bis(acetylcyclopentadienyl)iron[1]

### Physicochemical Properties

A summary of the key physical and chemical properties of **1,1'-diacetylferrocene** is presented below.

Property	Value	Source
Appearance	Red to brown crystals	[3][6]
Melting Point	122-128 °C	[4]
Boiling Point	166.6 °C at 760 mmHg	[3][7]
Flash Point	53.1 °C	[3]

## Synthesis of 1,1'-Diacetylferrocene

The primary method for synthesizing **1,1'-diacetylferrocene** is the Friedel-Crafts acylation of ferrocene.[8] This electrophilic aromatic substitution reaction can be controlled to favor the di-substituted product over the mono-substituted acetylferrocene.

## Experimental Protocol: Friedel-Crafts Acylation

This protocol outlines a common laboratory procedure for the synthesis of **1,1'-diacetylferrocene**.

Materials:

- Ferrocene
- Acetic anhydride or Acetyl chloride
- Phosphoric acid (85%) or Aluminum chloride
- Dichloromethane (solvent)
- Anhydrous magnesium sulfate
- Ice
- Sodium bicarbonate

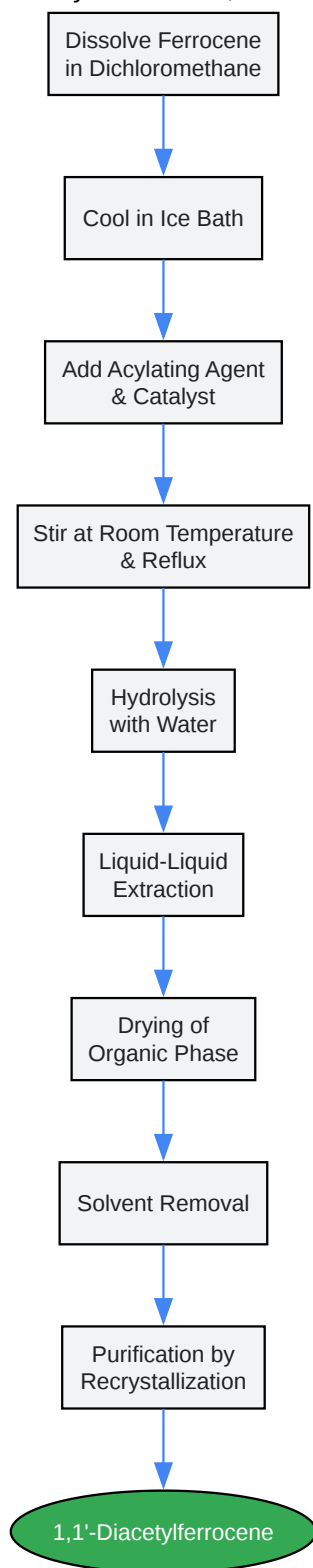
Procedure:

- In a round-bottom flask, dissolve ferrocene in dichloromethane.

- Cool the solution in an ice bath.
- Slowly add the acylating agent (acetic anhydride or acetyl chloride) and the catalyst (phosphoric acid or aluminum chloride) to the stirred solution.
- The reaction mixture is typically stirred at room temperature for several hours and then refluxed for 3-4 hours.[\[5\]](#)
- After the reaction is complete, the mixture is cooled, and distilled water is slowly added to hydrolyze any remaining catalyst.[\[5\]](#)
- The organic layer is separated, and the aqueous layer is extracted multiple times with dichloromethane.[\[5\]](#)
- The combined organic phases are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.[\[5\]](#)
- The crude product can be purified by recrystallization from an appropriate solvent to yield red, needle-like crystals of **1,1'-diacetylferrocene**.[\[5\]](#)

## Synthesis Workflow

## Workflow for the Synthesis of 1,1'-Diacetylferrocene

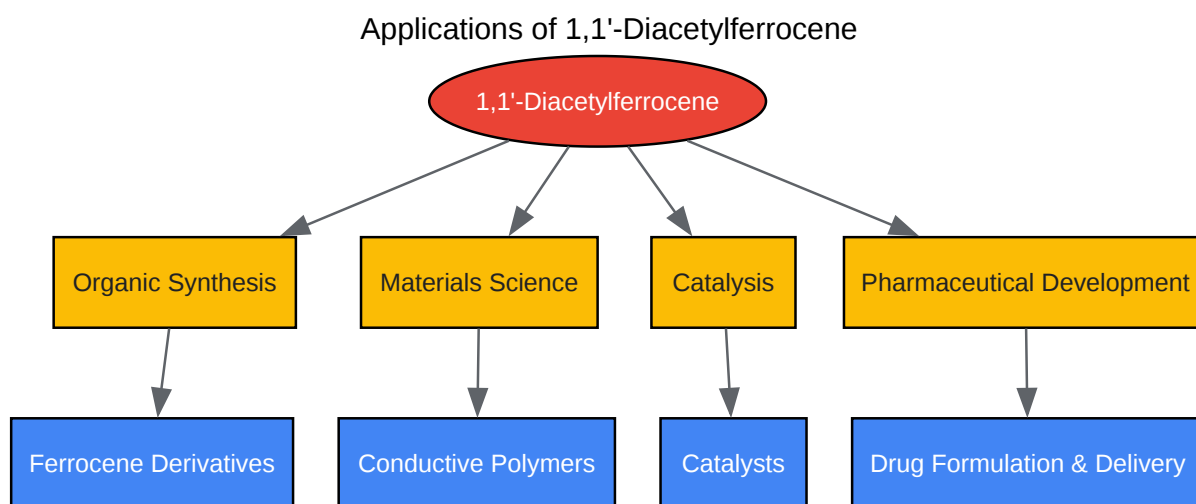
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Caption: A flowchart illustrating the key steps in the synthesis of **1,1'-diacetylferrocene** via Friedel-Crafts acylation.

## Applications in Research and Development

**1,1'-Diacetylferrocene** is a valuable precursor and building block in several areas of research.

### Logical Relationship of Applications



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Caption: A diagram showing the relationship between **1,1'-diacetylferrocene** and its primary areas of application.

- Organic Synthesis: It serves as a versatile starting material for the synthesis of more complex ferrocene derivatives.[9]
- Materials Science: The compound is utilized in the creation of novel materials, including conductive polymers for electronic applications.[9]
- Catalysis: **1,1'-Diacetylferrocene** can act as a catalyst in various chemical reactions, potentially increasing reaction rates and yields.[9]
- Pharmaceutical Development: There is research interest in its potential use in drug formulation and in the synthesis of ferrocene-based nanoparticles for applications like drug

delivery.[9] Ferrocene derivatives have shown biological activity and are being investigated as potential antitumor agents.[10]

## Spectroscopic Data

The structural characterization of **1,1'-diacetylferrocene** is typically performed using various spectroscopic techniques.

Spectroscopic Data	Source
Mass Spectrum (Electron Ionization)	NIST Chemistry WebBook[11]
<sup>13</sup> C Nuclear Magnetic Resonance (NMR)	SpectraBase[12]
Infrared (IR) Spectrum	ChemicalBook[13]

Detailed spectra can be accessed through the referenced databases.

This technical guide provides a foundational understanding of **1,1'-diacetylferrocene** for professionals in research and development. Further in-depth investigation into specific applications is recommended for specialized interests.

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- To cite this document: BenchChem. [CAS number and molecular formula for 1,1'-diacetylferrocene.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072986#cas-number-and-molecular-formula-for-1-1'-diacetylferrocene]

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